

Navigating the Safe Handling of Pentyl Butyrate: A Comprehensive Guide

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Compound of Interest

Compound Name: *Pentyl butyrate*

Cat. No.: *B1223076*

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **pentyl butyrate**. Outlined below are the necessary personal protective equipment (PPE), operational plans for handling and disposal, and detailed experimental protocols to ensure a safe laboratory environment.

Essential Safety and Handling Information

Pentyl butyrate is a flammable liquid with a characteristic fruity odor. While it is valued in various applications, proper handling is crucial to mitigate potential health risks, which include irritation to the skin, eyes, and respiratory system. Adherence to the following guidelines is imperative for safe laboratory practices.

Personal Protective Equipment (PPE)

When handling **pentyl butyrate**, the following PPE is mandatory to minimize exposure and ensure personal safety.

Table 1: Recommended Personal Protective Equipment for **Pentyl Butyrate**

Protection Type	Specifications	Rationale
Hand Protection	Chemical resistant gloves (e.g., Nitrile, Neoprene)	Prevents skin contact and potential irritation or absorption.
Eye Protection	Safety glasses with side shields or chemical safety goggles	Protects eyes from splashes and vapors that can cause serious irritation.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes	Minimizes the risk of skin contact from accidental spills.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	Prevents inhalation of vapors, which can cause respiratory irritation, dizziness, or suffocation. ^[1]

Quantitative Safety Data

The following table summarizes key quantitative safety data for **pentyl butyrate**. It is important to note that specific occupational exposure limits (OELs) such as OSHA PELs, NIOSH RELs, or ACGIH TLVs have not been established for **pentyl butyrate**.^{[1][2][3]} In the absence of established OELs, it is best practice to minimize exposure and handle the substance in a well-ventilated area.

Table 2: Quantitative Data for **Pentyl Butyrate**

Parameter	Value	Source
CAS Number	540-18-1	[3]
Flash Point	66.7 °C (152.0 °F) - Closed Cup	[3]
Oral LD50 (Rat)	12210 mg/kg	[3]
Vapor Pressure	0.57 mm Hg at 25 °C	[3]
Vapor Density	5.5 (Air = 1)	[3]

Experimental Protocol: Synthesis of Pentyl Butyrate via Fischer Esterification

This protocol details the laboratory synthesis of **pentyl butyrate** from butanoic acid and 1-pentanol using an acid catalyst.

Materials:

- Butanoic acid
- 1-Pentanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (5% aqueous)
- Brine (saturated aqueous sodium chloride)
- Anhydrous sodium sulfate
- Dichloromethane
- Round-bottom flask
- Reflux condenser

- Heating mantle
- Separatory funnel
- Erlenmeyer flasks
- Beakers
- Graduated cylinders
- Pipettes
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, combine 1-pentanol and butanoic acid in a 1:1.2 molar ratio.
- **Catalyst Addition:** While stirring, carefully add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reactant weight) to the flask.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to a gentle reflux using a heating mantle. Continue the reflux for 1-2 hours to drive the reaction to completion.
- **Cooling and Extraction:** Allow the reaction mixture to cool to room temperature. Transfer the mixture to a separatory funnel.
- **Washing:**
 - Wash the organic layer with a 5% sodium bicarbonate solution to neutralize any remaining acid. Carefully vent the separatory funnel to release any pressure buildup.
 - Wash the organic layer with brine to remove any remaining water-soluble impurities.
- **Drying:** Separate the organic layer and dry it over anhydrous sodium sulfate.

- **Solvent Removal:** Decant the dried organic layer into a clean, pre-weighed round-bottom flask. Remove the solvent (if any was used during workup) and any unreacted starting materials using a rotary evaporator.
- **Purification (Optional):** If necessary, the crude **pentyl butyrate** can be further purified by fractional distillation.
- **Characterization:** Characterize the final product by appropriate analytical methods (e.g., GC-MS, NMR) to confirm its identity and purity.

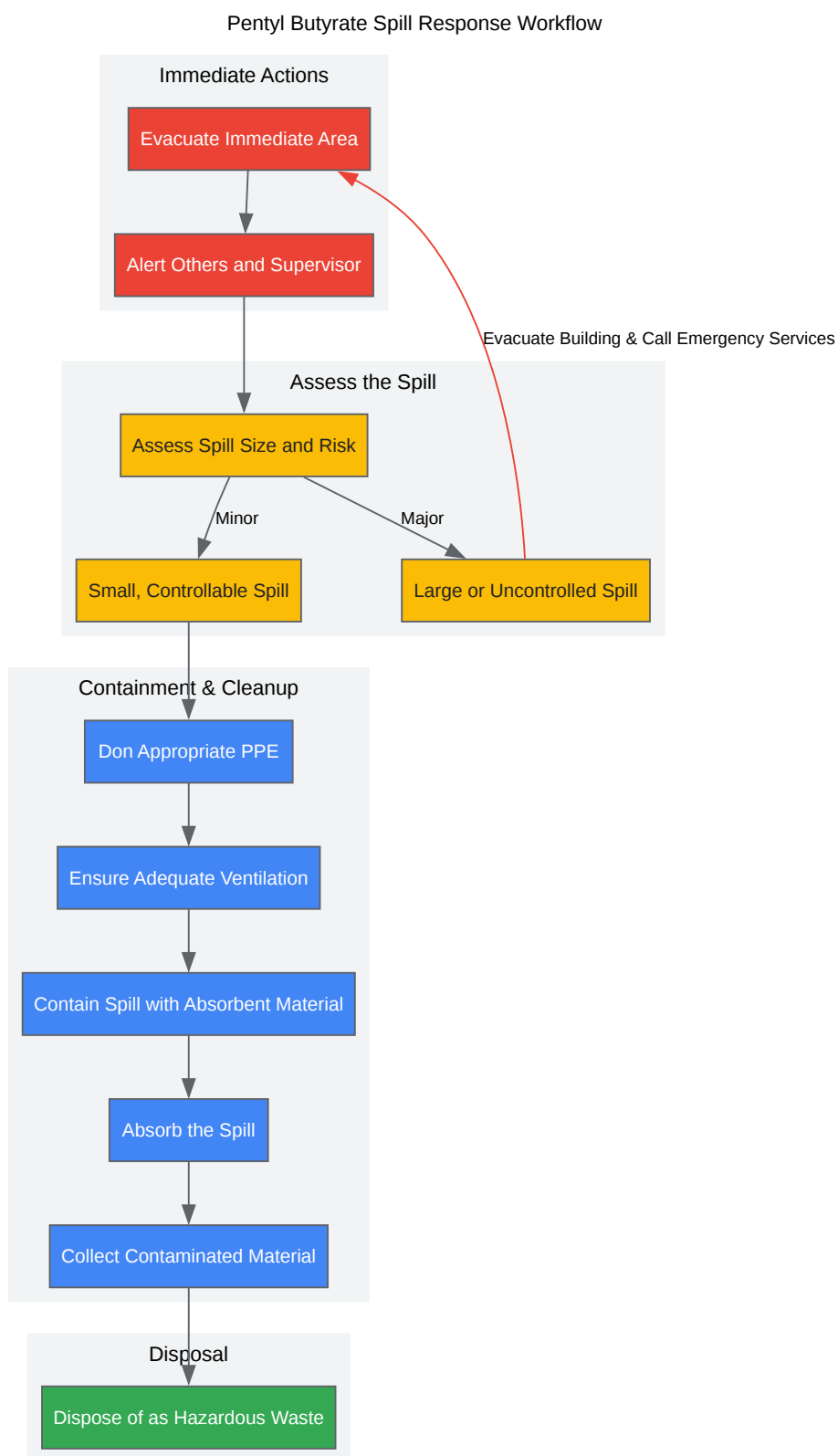
Operational and Disposal Plans

Handling and Storage

- Handle **pentyl butyrate** in a well-ventilated area, preferably within a chemical fume hood.
- Keep containers tightly closed when not in use.
- Store in a cool, dry place away from heat, sparks, and open flames.
- Ground and bond containers when transferring material to prevent static discharge.

Spill Response

In the event of a **pentyl butyrate** spill, follow the procedures outlined in the workflow below.



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Caption: Workflow for handling a **pentyl butyrate** spill.

Disposal

- Dispose of **pentyl butyrate** and any contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or in regular trash.
- Use a licensed waste disposal company.

By adhering to these safety protocols and operational plans, researchers can confidently and safely handle **pentyl butyrate** in a laboratory setting, fostering a culture of safety and responsibility.

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